

Application Notes and Protocols for Prometryn as a Selective Pre-emergence Herbicide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

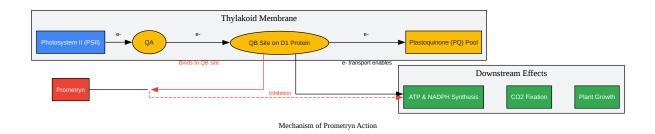
These application notes provide a comprehensive overview of **prometryn**, a selective triazine herbicide, for pre-emergence weed control. This document includes detailed information on its mechanism of action, application rates for key crops, and robust experimental protocols for efficacy evaluation and residue analysis.

Mechanism of Action

Prometryn is a selective systemic herbicide primarily absorbed by the roots and emerging shoots of susceptible weed species.[1] Following uptake, it is translocated acropetally through the xylem to the apical meristems and leaves.[1] The primary mode of action is the inhibition of photosynthesis at Photosystem II (PSII).[2]

Prometryn competitively binds to the D1 protein at the QB binding site within the PSII complex located in the thylakoid membranes of chloroplasts. This binding blocks the electron transport from the primary quinone acceptor (QA) to the secondary quinone acceptor (QB), effectively interrupting the photosynthetic electron transport chain. The inhibition of electron flow prevents the synthesis of ATP and NADPH, which are essential for CO₂ fixation. The subsequent build-up of highly reactive molecules leads to lipid peroxidation and membrane damage, ultimately causing cell death and necrosis in susceptible plants.





Click to download full resolution via product page

Caption: **Prometryn** inhibits photosynthesis by blocking the electron transport chain at Photosystem II.

Application Rates for Pre-emergence Weed Control

The application rates for **prometryn** are dependent on the crop, soil type, and target weed species. The following tables provide recommended application rates for cotton, carrots, and celery. It is crucial to consult the product label for specific instructions and restrictions.

Table 1: **Prometryn** Application Rates for Cotton



Soil Texture	Prometryn 4L Formulation (L/ha)	Prometryn 900DF Formulation (kg/ha)	Target Weeds	Application Timing & Remarks
Sandy Loam (low organic matter)	1.5 - 2.0	0.8 - 1.1	Annual grasses and broadleaf weeds (e.g., pigweed)	Pre-emergence, at planting. Use lower rates on lighter soils.[3]
Silt Loam	2.0 - 2.5	1.1 - 1.4	Annual grasses and broadleaf weeds (e.g., pigweed)	Pre-emergence, at planting.[3]
Clay Loam/Clay	2.5	1.4	Annual grasses and broadleaf weeds (e.g., pigweed)	Pre-emergence, at planting. Use higher rates on heavier soils.

Table 2: **Prometryn** Application Rates for Carrots



Soil Texture	Prometryn 480SC Formulation (L/ha)	Prometryn 900DF Formulation (kg/ha)	Target Weeds	Application Timing & Remarks
Sandy Soils	Not Recommended	Not Recommended	-	High risk of crop injury.
Mineral Soils	1.2 - 1.8	1.2 - 1.8	Annual broadleaf weeds (e.g., goosefoot, purslane)	Pre-emergence, apply within 2 days after planting.[2][4] Rainfall or irrigation is necessary for activation.
Muck Soils	3.75 - 4.58	-	Annual broadleaf weeds	Pre-emergence, soon after planting.[5]

Table 3: **Prometryn** Application Rates for Celery

Application Type	Prometryn 4L Formulation (L/ha)	Prometryn 480SC Formulation (L/ha)	Target Weeds	Application Timing & Remarks
Pre-transplant Soil Incorporation	1.0 - 1.5	-	Pigweed, Nightshade	Apply before transplanting celery.[2]
Post-transplant	1.6 - 3.2	3.75 - 4.58	Emerged annual broadleaf weeds	Apply 2 to 6 weeks after transplanting when weeds are less than 2 inches tall.[6][7]

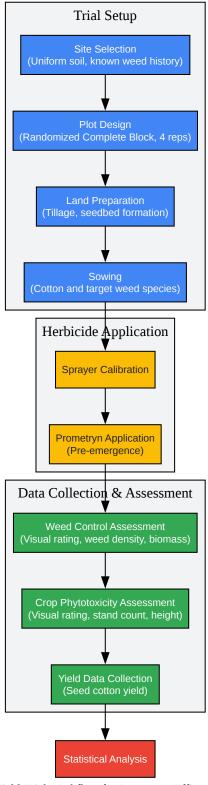




Experimental Protocols Protocol for Evaluating Pre-emergence Efficacy of Prometryn in Cotton

This protocol outlines a field trial to assess the efficacy of **prometryn** for pre-emergence weed control in cotton.





Field Trial Workflow for Prometryn Efficacy

Click to download full resolution via product page

Caption: Workflow for a field trial to evaluate the pre-emergence efficacy of **prometryn**.



1. Site Selection and Preparation:

- Select a field with uniform soil texture and a known history of annual broadleaf and grass weed infestation.
- Conduct standard tillage practices to prepare a clean and uniform seedbed.
- Establish individual plots of a size suitable for the application equipment (e.g., 3m x 10m).[8]
- 2. Experimental Design and Treatments:
- Use a Randomized Complete Block Design (RCBD) with a minimum of four replications.
- · Treatments should include:
 - An untreated control (weedy check).
 - A weed-free control (hand-weeded).
 - **Prometryn** at the recommended rate (1x) for the specific soil type.
 - Prometryn at double the recommended rate (2x) to assess crop safety.
- 3. Sowing:
- Sow a commercial cotton variety at the recommended seeding rate and depth.
- If natural weed pressure is low, overseed the trial area with a known density of target weed seeds (e.g., Amaranthus spp., Digitaria spp.).
- 4. Herbicide Application:
- Calibrate a backpack or tractor-mounted sprayer to deliver a consistent spray volume (e.g., 200-400 L/ha).
- Apply prometryn treatments pre-emergence, within 48 hours of planting, to a moist soil surface.[9]
- Ensure uniform coverage of each plot, avoiding spray drift to adjacent plots.



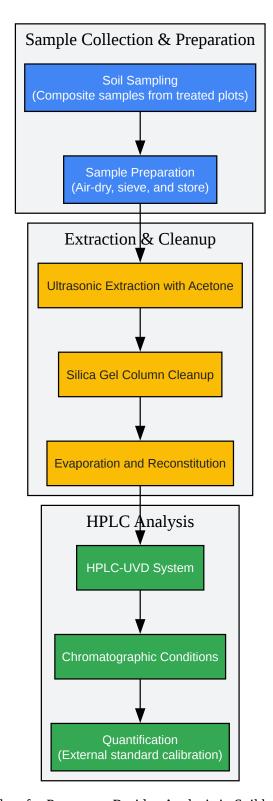
5. Data Collection:

- Weed Control Efficacy:
 - Visually assess percent weed control at 14, 28, and 56 days after treatment (DAT) using a
 0-100% scale (0 = no control, 100 = complete control).
 - At 56 DAT, measure weed density (plants/m²) and collect above-ground weed biomass from a designated quadrat (e.g., 0.5m x 0.5m) in each plot. Dry the biomass to a constant weight.[8]
- Crop Phytotoxicity:
 - Visually assess crop injury at 7, 14, and 28 DAT using a 0-100% scale (0 = no injury, 100 = crop death).
 - Record cotton stand counts (plants/m of row) at 21 DAT.
 - Measure the height of ten randomly selected cotton plants per plot at 56 DAT.
- · Yield:
 - At crop maturity, harvest the center rows of each plot and determine the seed cotton yield (kg/ha).[8]
- 6. Statistical Analysis:
- Analyze the collected data using Analysis of Variance (ANOVA).
- Use a suitable mean separation test (e.g., Tukey's HSD) to determine significant differences between treatment means.

Protocol for Determination of Prometryn Residues in Soil by HPLC

This protocol describes a method for the extraction and quantification of **prometryn** residues in soil samples using High-Performance Liquid Chromatography (HPLC) with UV detection.[10]





Workflow for Prometryn Residue Analysis in Soil by HPLC

Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Supply Herbicide Prometryn, Prometryn 500g/L SC, 80% WP, prometryn herbicide, pesticide suppliers [essencechem.com]
- 2. aceagrochem.com [aceagrochem.com]
- 3. uaex.uada.edu [uaex.uada.edu]
- 4. perennia.ca [perennia.ca]
- 5. perennia.ca [perennia.ca]
- 6. perennia.ca [perennia.ca]
- 7. growables.org [growables.org]
- 8. isws.org.in [isws.org.in]
- 9. cotton.org [cotton.org]
- 10. scispace.com [scispace.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Prometryn as a Selective Pre-emergence Herbicide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678245#use-of-prometryn-as-a-selective-pre-emergence-herbicide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com